

An In-depth Technical Guide to Ketodieldrin (12-Keto-dieldrin)

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Compound of Interest

Compound Name: Ketodieldrin

CAS No.: 21038-31-3

Cat. No.: B608328

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This technical guide provides a comprehensive overview of **Ketodieldrin**, focusing on the specific compound 12-Keto-dieldrin. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, analytical methods, and biological significance.

Chemical Identifiers and Properties

Ketodieldrin, in the context of this guide, refers to 12-Keto-dieldrin, a derivative of the organochlorine insecticide dieldrin. The nomenclature surrounding **Ketodieldrin** can be ambiguous in scientific literature; therefore, it is crucial to refer to its specific CAS number for clarity.

Table 1: Chemical Identifiers for 12-Keto-dieldrin

Identifier	Value	Source
CAS Number	52745-99-0	[1][2]
Molecular Formula	C ₁₂ H ₆ Cl ₆ O ₂	[1][2]
IUPAC Name	(1aR,2R,2aS,3S,6R,6aR,7S,7aS)-rel-3,4,5,6,9,9-Hexachloro-1a,2,2a,3,6,6a,7,7a-octahydro-2,7:3,6-dimethanonaphth[2,3-b]oxiren-8-one	[1]
Synonyms	12-Keto Dieldrin, WL 42170	
InChI Key	PRGKTAHLUABTPM-NGGVRTBQSA-N	
Canonical SMILES	<chem>C12C3C(C(C1=O)C4C2O4)C5(C(=C(C3(C5(Cl)Cl)Cl)Cl)Cl)Cl</chem>	
Molecular Weight	394.89 g/mol	

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 12-Keto-dieldrin are not extensively documented in readily available literature, suggesting it is a specialized research compound. However, general methodologies for the analysis of related organochlorine pesticides can be adapted.

General Analytical Approach for Organochlorine Pesticides

The analysis of organochlorine pesticides like dieldrin and its derivatives typically involves extraction from a sample matrix followed by cleanup and instrumental analysis. Gas chromatography (GC) coupled with an electron capture detector (ECD) or a mass spectrometer (MS) is the most common analytical technique.

Sample Preparation:

- **Extraction:** Solid samples can be extracted using methods such as Soxhlet (Method 3540), ultrasonic (Method 3550), or pressurized fluid extraction (Method 3545) with solvents like hexane-acetone or methylene chloride-acetone mixtures.
- **Cleanup:** Extracts often require cleanup to remove interfering substances. This can be achieved using techniques like solid-phase extraction (SPE) with cartridges containing materials such as Florisil.

Instrumental Analysis (GC-MS/MS):

A gas chromatograph coupled with a tandem mass spectrometer (GC-MS/MS) provides high sensitivity and selectivity for the detection and quantification of organochlorine pesticides.

- **Gas Chromatograph (GC) Conditions:**
 - **Column:** A capillary column suitable for pesticide analysis, such as a DB-5ms or equivalent.
 - **Injection:** Splitless injection mode is typically used for trace analysis.
 - **Oven Temperature Program:** A programmed temperature ramp is employed to separate the analytes. For example, starting at 60°C, holding for a few minutes, then ramping up to around 300°C.
 - **Carrier Gas:** Helium at a constant flow rate.
- **Mass Spectrometer (MS/MS) Conditions:**
 - **Ionization:** Electron ionization (EI) is standard.
 - **Acquisition Mode:** Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity, where specific precursor-to-product ion transitions for the target analyte are monitored.

Synthesis of Dieldrin Metabolites

While a specific protocol for the synthesis of 12-Keto-dieldrin is not readily available, the synthesis of a related bridged ketone metabolite of dieldrin, known as "Klein's metabolite," has

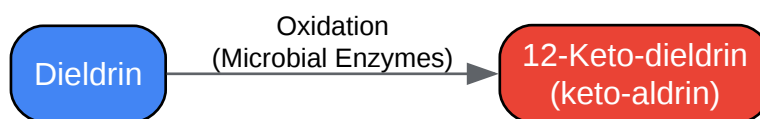
been described. This process involves the solvolysis of the triflate of syn-12-hydroxydieldrin. This suggests that 12-Keto-dieldrin could potentially be synthesized through the oxidation of a corresponding hydroxylated dieldrin precursor.

Signaling Pathways and Logical Relationships

The specific biological pathways and mechanisms of action of 12-Keto-dieldrin are not well-characterized. However, it is known to be a metabolite of the insecticide dieldrin. The metabolic pathways of dieldrin can therefore provide context for the formation and potential biological role of 12-Keto-dieldrin.

Microbial Degradation of Dieldrin

In the environment, microorganisms play a crucial role in the degradation of dieldrin. One of the identified metabolic pathways is the oxidation of dieldrin to a keto-derivative, which may be 12-Keto-dieldrin (referred to as keto-aldrin in some literature).

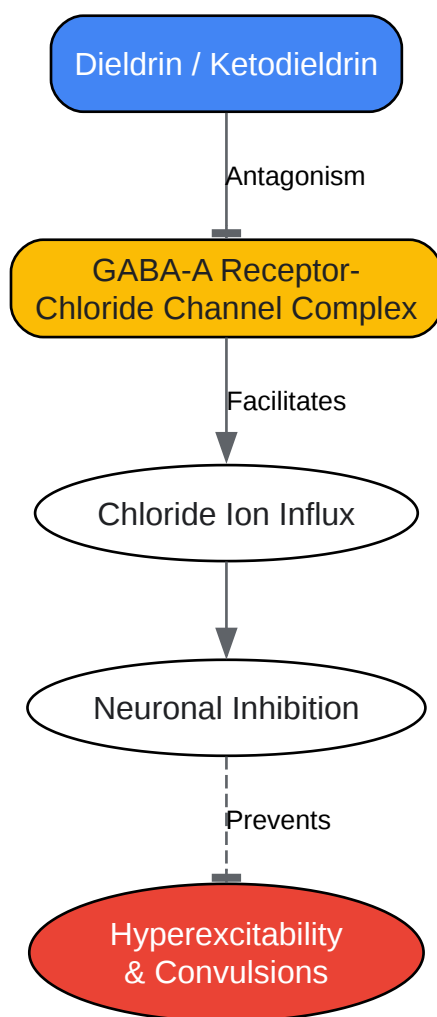


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Caption: Microbial oxidation of Dieldrin to 12-Keto-dieldrin.

General Mechanism of Action of Dieldrin and Related Compounds

Dieldrin and other cyclodiene insecticides are known to be non-competitive antagonists of the γ -aminobutyric acid (GABA) receptor-chloride channel complex in the central nervous system. This interaction blocks the inhibitory effects of GABA, leading to hyperexcitability and convulsions. While the specific action of 12-Keto-dieldrin has not been detailed, it may share a similar mechanism of action due to its structural similarity to dieldrin.



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Caption: Proposed mechanism of action for Dieldrin and related compounds.

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References

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